Potential off-target effects of PLX73086

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Compound of Interest		
Compound Name:	*AC708*	
Cat. No.:	*B1191556*	Get Quote

Technical Support Center: PLX73086

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the potential off-target effects of PLX73086.

Frequently Asked Questions (FAQs)

Q1: What is the primary molecular target of PLX73086?

PLX73086 is a potent and selective small-molecule inhibitor of the Colony-Stimulating Factor 1 Receptor (CSF1R).[1][2] CSF1R is a receptor tyrosine kinase essential for the survival, proliferation, and differentiation of macrophages and their precursor cells.[1] By inhibiting CSF1R, PLX73086 blocks downstream signaling pathways initiated by the ligands CSF-1 and IL-34.[1] A primary application of PLX73086 is to distinguish between the roles of peripheral macrophages and central nervous system (CNS) microglia, as it does not cross the blood-brain barrier.[2][3]

Q2: What is the known selectivity profile of PLX73086?

While a detailed and comprehensive public kinome scan for PLX73086 is not widely available, existing data indicates a high degree of selectivity for CSF1R.[1][2] It has shown selectivity over other closely related receptor tyrosine kinases, including:

- Platelet-Derived Growth Factor Receptor alpha (PDGFRα)[2]

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- Platelet-Derived Growth Factor Receptor beta (PDGFRβ)[2]
- Fms-like Tyrosine Kinase 3 (FLT3)[1][2]
- KIT[1][2]

In comparison, other CSF1R inhibitors like Pexidartinib (PLX3397) are known to also inhibit c-Kit and FLT3, which can lead to different off-target effect profiles.[1][4][5]

Q3: What are the potential, unconfirmed off-target effects of PLX73086?

Given the conserved nature of the ATP-binding pocket among kinases, it is possible that PLX73086 could interact with other kinases, particularly at higher concentrations. Without a comprehensive public kinome scan, researchers should be cautious and consider experimental validation to rule out off-target effects in their specific system. General strategies to minimize potential off-target effects include using the lowest effective concentration of the inhibitor.[2]

Q4: How can I experimentally assess the off-target effects of PLX73086 in my research?

To determine the off-target profile of PLX73086, it is recommended to perform a kinase selectivity profiling assay.[1][2] This can be done through commercial services that screen the compound against a large panel of kinases, providing quantitative data on its inhibitory activity.[2] Additionally, cellular assays such as Western blotting can be used to check for the unintended inhibition of other signaling pathways.

Troubleshooting Guide

Issue: Unexpected Phenotype Observed After PLX73086 Treatment

An unexpected cellular response following treatment with PLX73086 may be attributable to off-target effects. The following troubleshooting workflow can help determine the cause.

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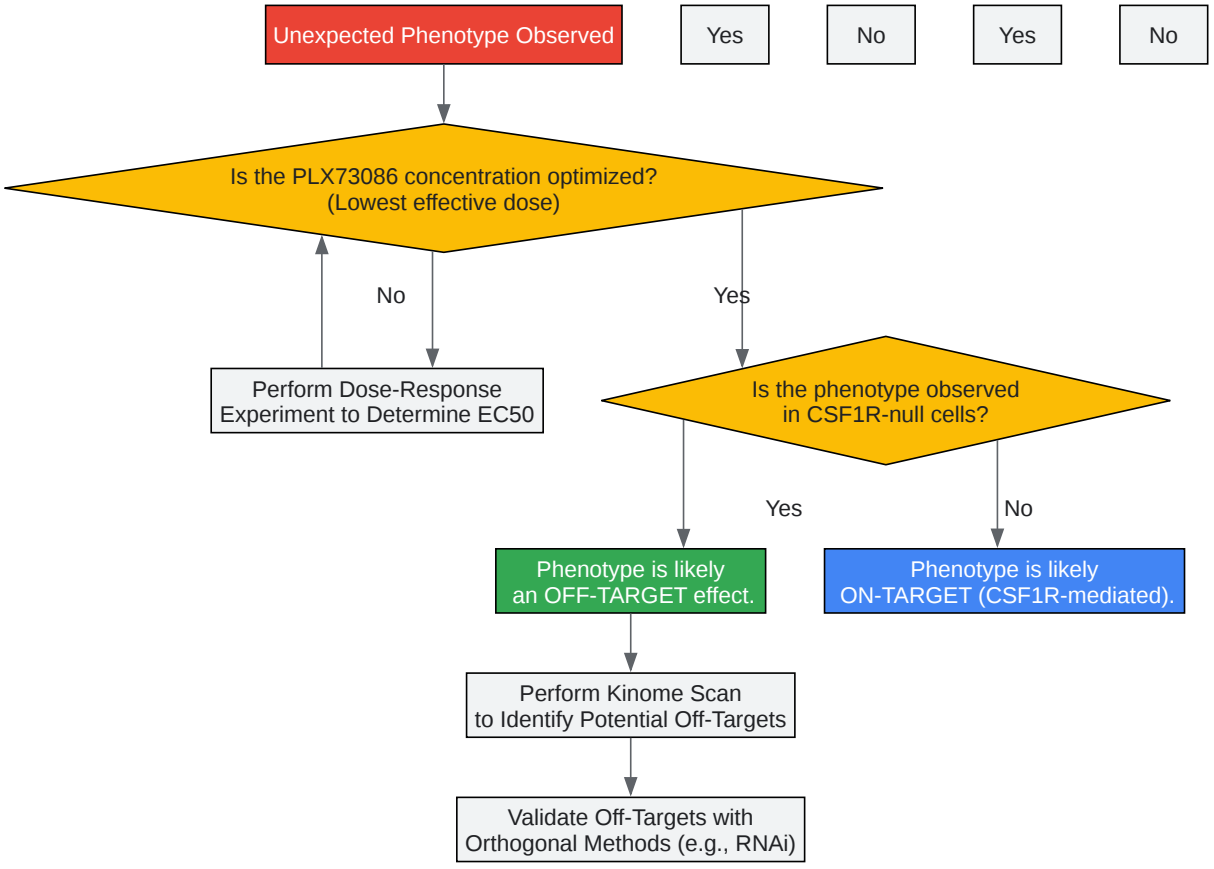

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Caption: Troubleshooting workflow for unexpected phenotypes.

Quantitative Data Summary

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The following table summarizes the known IC50 values for PLX73086 against its primary target, CSF1R.

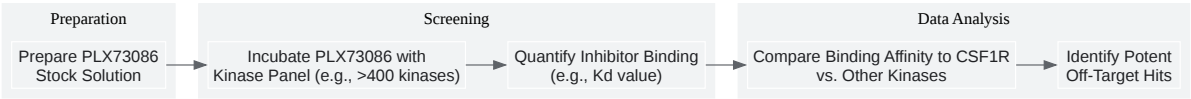
Target/Assay	IC50 (nM)
CSF-1-mediated CSF1R phosphorylation	26
IL-34-mediated CSF1R phosphorylation	33
Viability of CSF1R-dependent cells (in presence of CSF-1)	38
Viability of CSF1R-dependent cells (in presence of IL-34)	40

Data compiled from publicly available resources.[2]

Experimental Protocols

Protocol 1: Kinome-Wide Selectivity Profiling

Objective: To obtain a comprehensive profile of PLX73086's inhibitory activity across a broad range of kinases.



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Caption: Workflow for kinome-wide selectivity profiling.

Methodology:

- Compound Submission: Submit PLX73086 to a commercial kinase profiling service (e.g., KINOMEscan™).

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- Binding Assay: The inhibitor is tested for its ability to compete with an immobilized ligand for the active site of a large panel of recombinant kinases.[1]
- Quantification: The amount of PLX73086 bound to each kinase is measured, and a dissociation constant (Kd) or percent of control is calculated.[1]
- Data Analysis: The results are analyzed to identify kinases that are significantly inhibited by PLX73086, besides CSF1R. A lower Kd value indicates stronger binding.

Protocol 2: Cellular Western Blot for Off-Target Pathway Analysis

Objective: To determine if PLX73086 affects signaling pathways downstream of potential off-target kinases in a cellular context.

Methodology:

- Cell Culture and Treatment:
  - Culture a cell line known to express a potential off-target kinase.
  - Treat cells with varying concentrations of PLX73086 for a specified duration. Include a vehicle control (e.g., DMSO).
- Cell Lysis:
  - Lyse the cells to extract total protein.
- Protein Quantification:
  - Determine the protein concentration of each lysate.
- SDS-PAGE and Western Blotting:
  - Separate protein lysates by SDS-PAGE and transfer to a PVDF membrane.
  - Probe the membrane with primary antibodies against the phosphorylated (active) and total forms of the suspected off-target kinase and its key downstream substrates.

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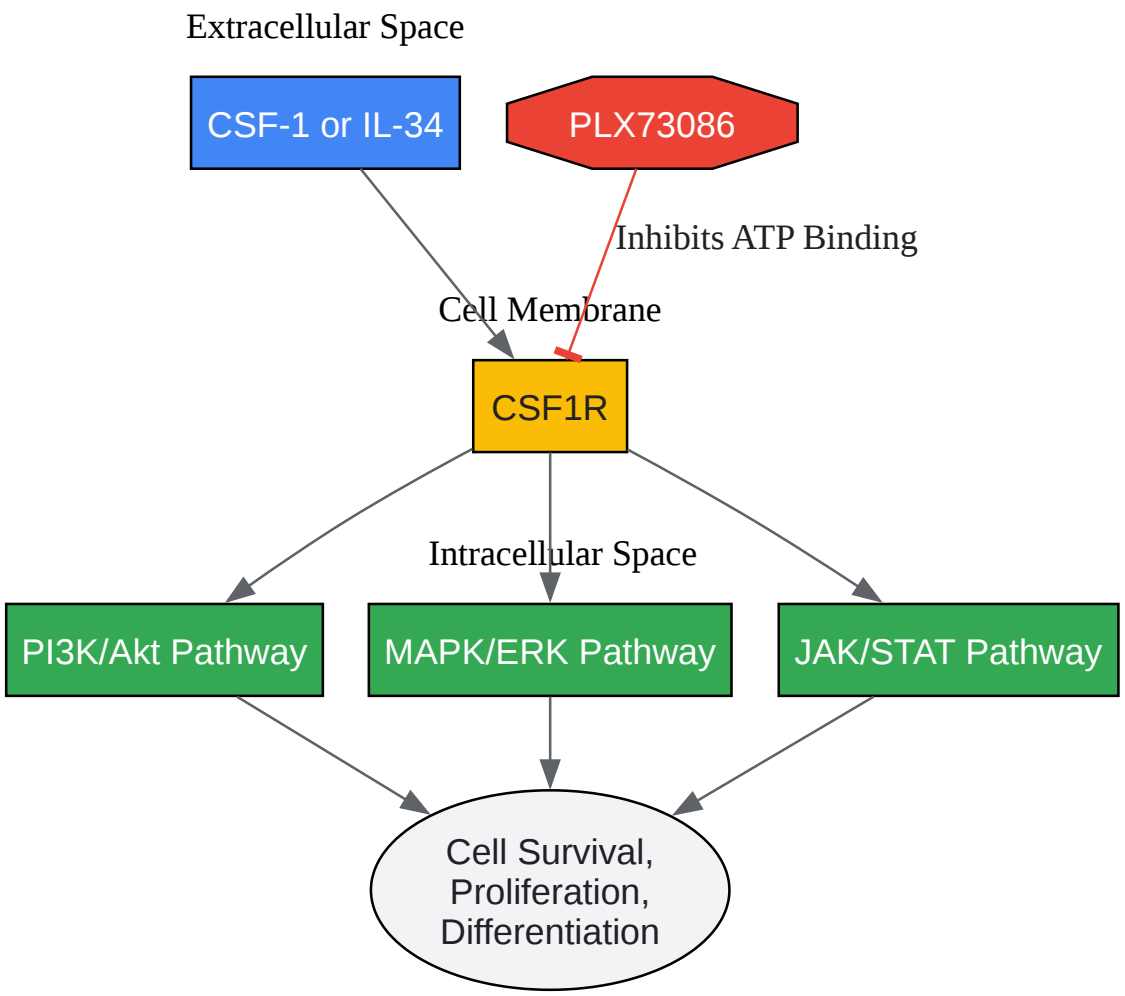
- Detection and Analysis:
  - Use a secondary antibody conjugated to HRP or a fluorescent dye for detection.
  - Quantify band intensities to determine the effect of PLX73086 on the phosphorylation status of the proteins of interest.

Signaling Pathway Diagram

The following diagram illustrates the CSF1R signaling pathway and the point of inhibition by PLX73086.



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Caption: CSF1R signaling and PLX73086 inhibition.

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